D-4-Chlorophenylglycine HCl: A Comprehensive Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name:	*D-4-Chlorophenylglycine HCl*
CAS No.:	*108392-76-3*
Cat. No.:	*B035021*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of **D-4-Chlorophenylglycine HCl**, a pivotal raw material in organic synthesis. This document outlines its chemical and physical properties, summarizes key applications, and provides insights into its synthesis and safe handling.

Chemical and Physical Properties

D-4-Chlorophenylglycine HCl is a non-proteinogenic amino acid derivative that serves as a crucial building block in the synthesis of various organic compounds. Its hydrochloride salt form enhances its stability and solubility in certain solvents. A summary of its key properties is presented below.

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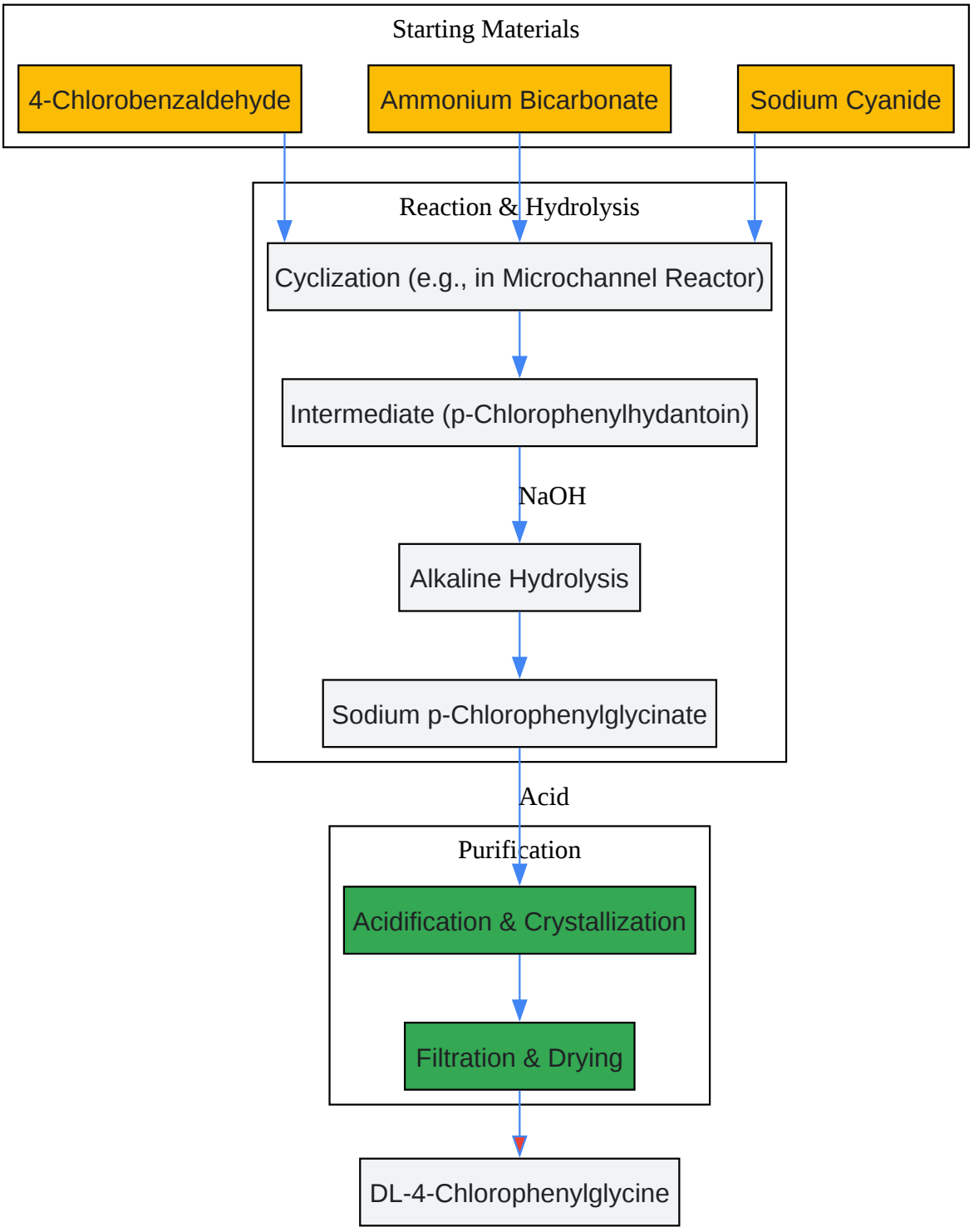
Property	Value	Reference
Molecular Formula	$C_8H_9Cl_2NO_2$	[1]
Molecular Weight	222.07 g/mol	[1]
IUPAC Name	(2R)-2-amino-2-(4-chlorophenyl)acetic acid;hydrochloride	[1]
CAS Number	108392-76-3	[1]
Appearance	White to light yellow crystal powder	[2]
Melting Point	272-274 °C	[3]
Solubility	Soluble in 0.1mol/L NaOH	[2]
Assay	≥98.0% (TLC)	[4][5]

Synthesis of D-4-Chlorophenylglycine

The synthesis of D-4-Chlorophenylglycine and its enantiomeric forms can be achieved through various methods. A common approach involves the Strecker synthesis or related methodologies starting from 4-chlorobenzaldehyde. One patented method describes the preparation of p-chlorophenylglycine from p-chlorobenzaldehyde, ammonium bicarbonate, and sodium cyanide in a microchannel reactor, followed by alkaline hydrolysis.[6] This process is noted for its rapid reaction time and high yield.[6] Another approach involves the reaction of 4-chloroacetophenone with phosgene and subsequent reaction with glycine, followed by stereoselective conversion using an enzyme.[3]

A general workflow for a common synthesis route is outlined below:

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General Synthesis Workflow for DL-4-Chlorophenylglycine.

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Applications in Organic Synthesis

D-4-Chlorophenylglycine HCl is a valuable intermediate in the synthesis of a wide range of organic molecules, particularly in the pharmaceutical and fine chemical industries.[2][7]

Peptide Synthesis

As a non-natural amino acid, D-4-Chlorophenylglycine is utilized in peptide synthesis to introduce structural diversity and modify the biological activity and stability of peptides.[4][5] Its incorporation can influence the conformation and receptor-binding properties of the resulting peptides.

Pharmaceutical Intermediates

This compound serves as a key building block for various active pharmaceutical ingredients (APIs). It is notably used in the synthesis of certain antibiotics and other therapeutic agents.[8] Its applications extend to the production of non-steroidal anti-inflammatory drugs (NSAIDs) and antithrombotic medications.[7]

The logical relationship for its application as a synthetic intermediate is depicted below:



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Role as a Synthetic Intermediate.

Safety and Handling

Proper handling of **D-4-Chlorophenylglycine HCl** is essential to ensure laboratory safety. The compound is classified with several hazard statements, including H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[4]

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Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[9]
- Skin Protection: Wear protective gloves and clothing.[9][10]
- Respiratory Protection: Use a dust mask type N95 (US) or a full-face respirator if exposure limits are exceeded.[4][9]

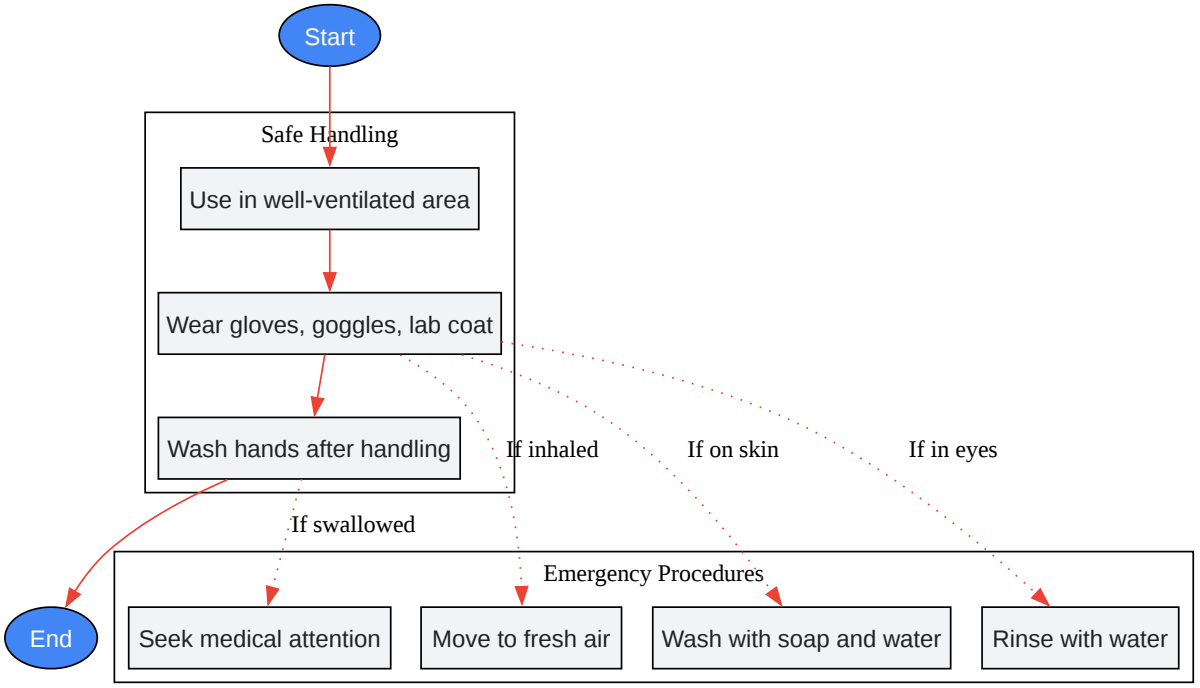
First-Aid Measures:

- In case of skin contact: Wash with plenty of soap and water.[10][11]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[10][11]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[10]
- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[10]

Storage: Store in a well-ventilated place and keep the container tightly closed.[10] It should be stored in a dry, cool environment.[12]

A workflow for safe handling and emergency response is illustrated below:

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Safe Handling and Emergency Response Workflow.

Experimental Protocols

While specific, detailed experimental protocols are often proprietary or published in specialized literature, a general procedure for the synthesis of DL-2-(4-Chlorophenyl)glycine based on a patented method is outlined here.[13]

Objective: To synthesize DL-2-(4-Chlorophenyl)glycine from 2-chlorobenzaldehyde.

Materials:

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- 2-chlorobenzaldehyde
- Ammonium hydrogencarbonate (NH_4HCO_3)
- Sodium cyanide (NaCN)
- Methanol
- Water
- 45% NaOH solution
- 50% H_2SO_4 solution
- Active carbon

Procedure:

- A solution of 2-chlorobenzaldehyde, ammonium hydrogencarbonate, and sodium cyanide is prepared in a mixture of methanol and water.[13]
- The solution is stirred at 65-70°C for 5 hours.[13]
- The solution is then concentrated.[13]
- The concentrated solution is transferred to an autoclave, and a 45% NaOH solution is added.[13]
- The mixture is refluxed for 4 hours at 120°C.[13]
- Active carbon is added to the reaction mixture and stirred for 10 minutes.[13]
- The active carbon is filtered off.[13]
- The pH of the filtrate is adjusted to 7-8 with a 50% H_2SO_4 solution to precipitate the product.[13]
- The precipitate is filtered, washed, and dried to yield DL-2-(4-chlorophenyl)glycine.[13]

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Note: This protocol is for the racemic mixture and would require further chiral resolution steps to isolate the D-enantiomer. One method for resolution involves the use of D-camphor sulfonic acid.[13]

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